

A Comparative Guide to the Structure-Activity Relationship of Mesquitol and its Derivatives

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Compound of Interest

Compound Name: *Mesquitol*
CAS No.: 109671-55-8
Cat. No.: B12774313

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the biological activities of **mesquitol** and its derivatives, focusing on their structure-activity relationships (SAR). The information presented is supported by experimental data from various in vitro assays, with detailed protocols provided for key experiments.

Introduction

Mesquitol, a flavan-3-ol found in the heartwood of plants like *Prosopis juliflora*, has garnered significant interest for its antioxidant and enzyme inhibitory properties.^[1] Understanding the relationship between the chemical structure of **mesquitol** and its biological activity is crucial for the development of novel therapeutic agents. This guide explores the SAR of **mesquitol** and its acylated derivatives, providing a comparative analysis of their performance in various biological assays.

Antioxidant Activity

The antioxidant capacity of flavonoids like **mesquitol** is a key aspect of their therapeutic potential, contributing to the mitigation of oxidative stress implicated in numerous chronic diseases.[2] The ability of these compounds to scavenge free radicals is a primary mechanism behind their antioxidant effects.

Key Structural Features for Antioxidant Activity:

The antioxidant activity of flavonoids is significantly influenced by their structural features.[3]

Key determinants include:

- An ortho-dihydroxyl group on the B-ring is highly effective for scavenging free radicals.[3]
- A 3-hydroxyl group and a 2,3-double bond conjugated to a 4-keto function on the C-ring enhance antioxidant potential.[3]
- Glycosylation of flavonoids tends to diminish their activity compared to their corresponding aglycones.[3]

The antioxidant activities of **mesquitol** and other flavonoids are commonly evaluated using assays such as the DPPH (2,2-diphenyl-1-picrylhydrazyl) and ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) radical scavenging assays.[4][5]

Table 1: Comparison of Antioxidant Activity of Selected Flavonoids

Compound	Assay	IC50 (μM)	Reference
Mesquitol	DPPH	Not explicitly found	
Quercetin	DPPH	-	[3][4]
Luteolin	DPPH	-	[3]
Catechin	DPPH	-	[3]
Morin	DPPH	-	[3]

Note: Specific IC50 values for **Mesquitol** in these assays were not found in the provided search results. The table highlights flavonoids known for their antioxidant activity, as confirmed by the DPPH test.[3]

Enzyme Inhibitory Activity

Mesquitol and its derivatives have shown potential as inhibitors of enzymes like α -glucosidase and xanthine oxidase.[6] This inhibitory action is a promising avenue for the management of conditions such as type 2 diabetes.[7]

α -Glucosidase inhibitors are effective in reducing post-prandial hyperglycemia, a key factor in managing type 2 diabetes mellitus.[7] Flavonoids are recognized as promising modulators of α -glucosidase activity.[7]

A study on a new isomer of **mesquitol** (2,3-trans-3',4',7,8-tetrahydroxyflavan-3-ol) demonstrated its α -glucosidase inhibitory activities.[6] Notably, the acylation of the 3-OH group of **mesquitol** was found to significantly enhance this inhibitory potential.[6] This suggests that increasing the lipophilicity of the molecule through acylation plays a crucial role in improving its enzyme inhibitory activities.[6] A positive correlation was observed between the enzyme inhibitory potential and the acyl chain length (up to C-16) of the aliphatic esters of **mesquitol**. [6]

Table 2: α -Glucosidase Inhibitory Activity of Selected Flavonoids

Compound	IC50 (μ M)	Enzyme Source	Reference
Quercetin	117 $\pm$ 1.9	Not Specified	[8]
Kaempferol	230 $\pm$ 2.7	Not Specified	[8]
Luteolin	< 500	Porcine Pancreas	[8]
Acarbose (Standard)	332 $\pm$ 3.9	Not Specified	[8]

Note: A lower IC50 value indicates higher inhibitory potency.[8] Direct comparison of IC50 values should be done cautiously due to variations in experimental methodologies across different studies.[8]

Tyrosinase is a key enzyme in melanin biosynthesis, and its inhibition is a target for developing agents to treat hyperpigmentation.[9] Plant extracts containing flavonoids have been investigated for their tyrosinase inhibitory properties.[10][11]

While specific data on **mesquitol**'s tyrosinase inhibitory activity was not found, the general structure-activity relationships of flavonoids suggest that the presence and position of hydroxyl groups on the aromatic rings are critical for this activity.

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

Principle: This assay is based on the reduction of the stable DPPH radical by a hydrogen-donating antioxidant, which leads to a color change from purple to yellow.^{[12][13]} The decrease in absorbance at 517 nm is proportional to the antioxidant's radical scavenging activity.^{[13][14]}

Procedure:^{[4][14][15]}

- A solution of DPPH in methanol (e.g., 0.1 mM) is prepared.
- The test compound at various concentrations is added to the DPPH solution in a 96-well plate.
- The mixture is incubated in the dark at room temperature for a specified time (e.g., 30 minutes).
- The absorbance is measured at 517 nm using a microplate reader.
- The percentage of radical scavenging activity is calculated, and the IC₅₀ value (the concentration of the compound that scavenges 50% of the DPPH radicals) is determined.

Principle: This assay measures the ability of an antioxidant to scavenge the stable ABTS radical cation (ABTS^{•+}).^[2] The ABTS^{•+} is generated by reacting ABTS with an oxidizing agent like potassium persulfate.^{[16][17]} In the presence of an antioxidant, the blue-green ABTS^{•+} is reduced to its colorless neutral form.^{[2][16]} The decrease in absorbance at 734 nm is proportional to the antioxidant activity.^{[16][18]}

Procedure:^{[2][17][19]}

- The ABTS^{•+} stock solution is prepared by mixing ABTS and potassium persulfate solutions and allowing them to react in the dark overnight.

- The ABTS•+ solution is diluted with a suitable solvent (e.g., ethanol or water) to an absorbance of ~0.700 at 734 nm.
- The test compound is added to the diluted ABTS•+ solution.
- After a set incubation period (e.g., 30 minutes), the absorbance is measured at 734 nm.
- The antioxidant activity is often expressed as Trolox Equivalent Antioxidant Capacity (TEAC).
[2]

Principle: This assay measures the inhibition of α -glucosidase, an enzyme that breaks down carbohydrates into glucose. The assay uses p-nitrophenyl- α -D-glucopyranoside (pNPG) as a substrate, which is hydrolyzed by α -glucosidase to produce a yellow-colored product, p-nitrophenol.[7][8] The inhibitory activity is determined by measuring the decrease in the formation of p-nitrophenol at 405 nm.[7][20]

Procedure:[7][8][21]

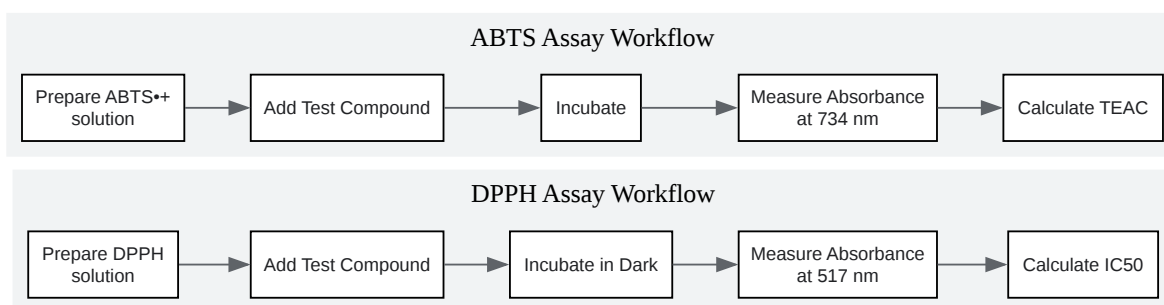
- In a 96-well plate, the α -glucosidase enzyme is pre-incubated with various concentrations of the test compound for a short period (e.g., 5 minutes) at 37°C.
- The substrate, pNPG, is added to initiate the enzymatic reaction.
- The plate is incubated at 37°C for a specific duration (e.g., 20-30 minutes).
- The reaction is stopped by adding a solution of sodium carbonate.
- The absorbance of the produced p-nitrophenol is measured at 405 nm.
- The percentage of inhibition is calculated, and the IC₅₀ value is determined.

Principle: This assay determines the ability of a compound to inhibit the activity of tyrosinase, an enzyme that catalyzes the oxidation of L-DOPA to dopachrome, a colored product.[22] The inhibition is measured by the reduction in the rate of dopachrome formation, which is monitored by the change in absorbance at around 475-492 nm.[10][22]

Procedure:[10][11][22]

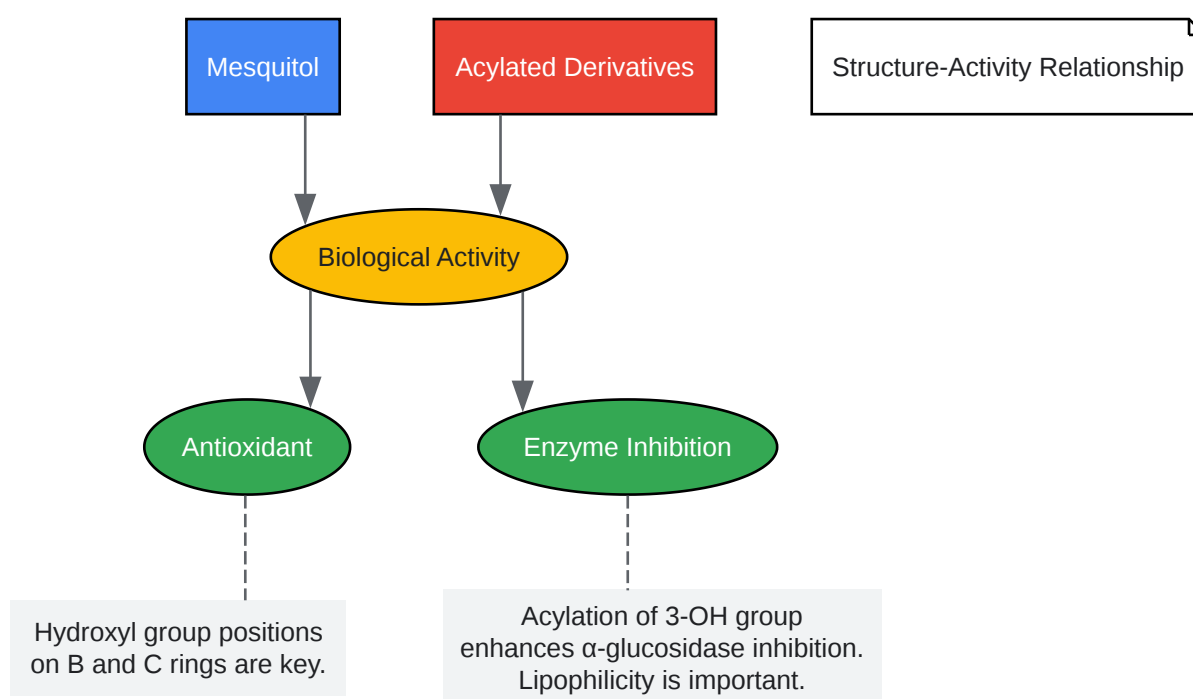
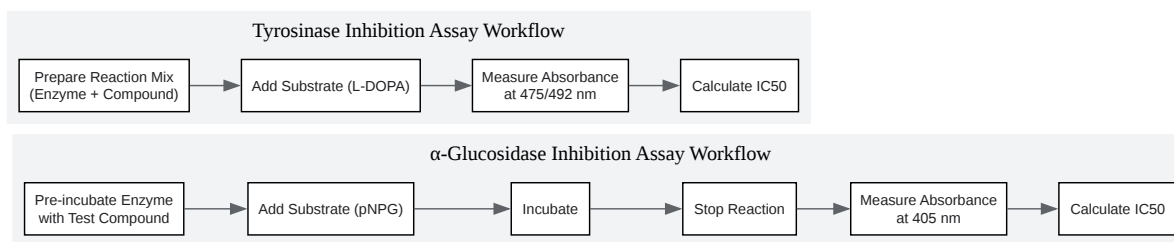
- A reaction mixture containing phosphate buffer, mushroom tyrosinase, and the test compound at various concentrations is prepared in a 96-well plate.
- The substrate, L-DOPA, is added to the mixture to start the reaction.
- The increase in absorbance due to the formation of dopachrome is measured at regular intervals at 475 nm or 492 nm.
- The percentage of tyrosinase inhibition is calculated, and the IC₅₀ value is determined.

Visualizations



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Caption: Experimental workflows for DPPH and ABTS antioxidant assays.



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